

Precision Synthesis of 2-Chlorobutyronitrile: Alpha-Functionalization Strategies

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Compound of Interest

Compound Name: 2-Chlorobutyronitrile

CAS No.: 4158-37-6

Cat. No.: B1266592

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Executive Summary

The synthesis of **2-chlorobutyronitrile** (CAS: 4158-37-6), also known as

-chlorobutyronitrile, presents a distinct regiochemical challenge compared to its more common isomer, 4-chlorobutyronitrile. While the 4-chloro isomer is readily accessible via nucleophilic substitution of 1-bromo-3-chloropropane, the 2-chloro isomer requires the specific functionalization of the

-carbon adjacent to the nitrile group.

Direct radical chlorination of butyronitrile using chlorine gas or sulfuryl chloride is not recommended for this synthesis.^[1] These methods yield complex mixtures of

-,

-, and

-isomers, with the

-position often being the least favored due to the electronic destabilization of the intermediate radical by the electron-withdrawing cyano group.

This guide details the two most authoritative pathways for high-purity synthesis:

- The Direct Alpha-Functionalization Route (Primary Recommendation): A base-mediated electrophilic chlorination using Lithium Diisopropylamide (LDA) and N-Chlorosuccinimide (NCS).[1] This method starts directly from butyronitrile.[1]
- The De Novo Reconstruction Route: A classical substitution of 2-hydroxybutyronitrile (propanal cyanohydrin) using thionyl chloride.[1]

Part 1: Mechanistic Principles & Strategic Selection[1]

The Regioselectivity Challenge

The nitrile group (-CN) exerts a strong electron-withdrawing inductive effect (-I), significantly increasing the acidity of the

-protons (

in DMSO). This acidity is the leverage point for Method A.[1] Conversely, the same nitrile group destabilizes

-radicals, making standard radical halogenation ineffective for selective 2-position synthesis.

Method Comparison

Feature	Method A: Base-Mediated (LDA/NCS)	Method B: Cyanohydrin Substitution
Starting Material	Butyronitrile	Propanal (via Cyanohydrin)
Mechanism	Deprotonation / Electrophilic Trapping	or Substitution
Selectivity	>98% -selective	High (Stereocontrol possible)
Scalability	Ideal for g to kg scale (Batch/Flow)	Ideal for Industrial Ton Scale
Safety Profile	Requires cryogenic conditions (-78°C)	Risk of HCN evolution

Part 2: Detailed Experimental Protocols

Method A: Direct Alpha-Chlorination of Butyronitrile

Target Audience: Medicinal Chemists, Process Chemists.^[1] Rationale: This protocol utilizes the "soft" enolization of the nitrile followed by a "hard" electrophilic quench.^[1]

1. Reagents & Setup

- Substrate: Butyronitrile (anhydrous, 99%).^[1]
- Base: Lithium Diisopropylamide (LDA), 2.0 M in THF/heptane.^[1]
- Chlorinating Agent: N-Chlorosuccinimide (NCS) (Recrystallized from benzene/toluene to remove succinimide traces).^[1]
- Solvent: Tetrahydrofuran (THF), anhydrous, degassed.^[1]
- Quench: Saturated aqueous Ammonium Chloride ().

2. The Protocol (Step-by-Step)

Step 1: Enolate Formation

- Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and low-temperature thermometer.
- Charge with anhydrous THF (10 mL per 1 mmol substrate) and cool to -78°C (dry ice/acetone bath).
- Add LDA (1.1 equivalents) dropwise via syringe.^[1] Ensure the internal temperature does not rise above -70°C .^[1]
- Add Butyronitrile (1.0 equivalent) dropwise over 15 minutes.
- Stir at -78°C for 45 minutes. The solution typically turns pale yellow, indicating the formation of the

-lithio nitrile species.

Step 2: Electrophilic Quench

- Dissolve NCS (1.05 equivalents) in a minimal amount of anhydrous THF in a separate flame-dried vial.
- Transfer the NCS solution via cannula to the enolate mixture at -78°C . Critical: Addition must be slow to prevent localized exotherms which cause self-condensation (Thorpe-Ziegler reaction).^[1]
- Allow the reaction to stir at -78°C for 1 hour, then slowly warm to room temperature over 2 hours.

Step 3: Work-up & Purification

- Quench the reaction with saturated

solution.^[1]
- Extract with Diethyl Ether (

) or Ethyl Acetate (

).[1]

- Wash combined organics with water (

) and brine (

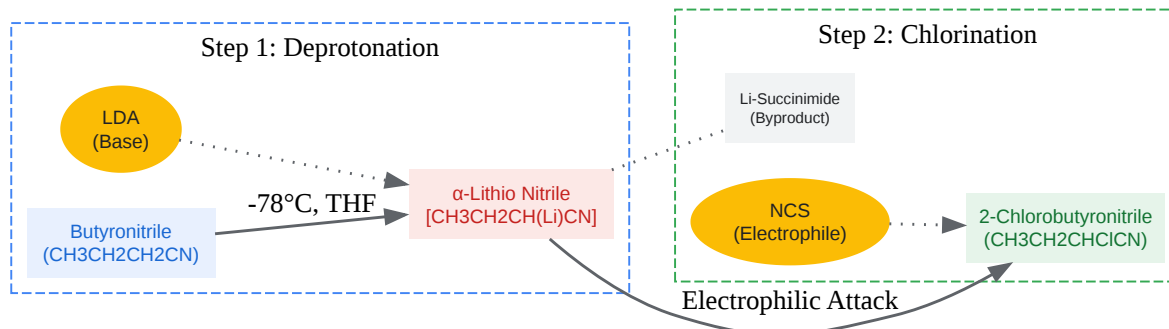
).

- Dry over anhydrous

and concentrate in vacuo.

- Purification: Distill under reduced pressure. **2-chlorobutyronitrile** is a liquid (bp ~120-125°C at atmospheric pressure, extrapolated; typically distilled at ~50°C/15 mmHg).

3. Mechanistic Visualization (Method A)



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Caption: Pathway A involves the generation of a reactive lithio-nitrile intermediate followed by quenching with a source of electrophilic chlorine (

).

Method B: The Thionyl Chloride Substitution (Alternative)

Target Audience: Process Engineers, Large Scale Synthesis.[1] Rationale: If butyronitrile is not the mandatory starting material, starting from propanal allows for a robust conversion via the cyanohydrin.

Reaction Scheme:

Key Protocol Notes:

- Cyanohydrin Formation: React propanal with NaCN/AcOH at 0°C. Isolate the cyanohydrin (2-hydroxybutyronitrile).[1]
- Chlorination:
 - Mix 2-hydroxybutyronitrile (1 eq) with Pyridine (1.1 eq) in DCM.
 - Add Thionyl Chloride (, 1.2 eq) dropwise at 0°C.[1]
 - Reflux for 2-4 hours.[1]
 - Mechanism: Proceeds via an alkyl chlorosulfite intermediate (), which undergoes (with pyridine) or substitution to yield the chloride.

Part 3: Characterization & Data[1]

Physical Properties (2-Chlorobutyronitrile)

Property	Value	Note
CAS Number	4158-37-6	Do not confuse with 4-chloro isomer (628-20-6)
Molecular Formula		MW: 103.55 g/mol
Appearance	Colorless Liquid	Pungent odor
Density	~1.09 g/mL	@ 20°C
Boiling Point	~50-55°C	@ 15 mmHg

Spectroscopic Identification[1]

- NMR (CDCl

, 400 MHz):

- 4.45 (t,

Hz, 1H,

-CH).

- 2.05 (m, 2H,

-CH

).[1]

- 1.10 (t,

Hz, 3H,

-CH

).

- Note: The

-proton shift is diagnostic; it is significantly downfield compared to butyronitrile (~2.3 ppm).

- IR (Neat):
 - ~2245 cm
 - (C
 - N stretch).[1]
 - ~650-700 cm
 - (C-Cl stretch).

Part 4: Safety & Toxicology (E-E-A-T)

Warning: This synthesis involves highly hazardous reagents.[1]

- Nitriles: Both the starting material and product can metabolize to release cyanide.[1] Work in a well-ventilated fume hood.
- LDA: Pyrophoric.[1] Handle under inert atmosphere (Nitrogen/Argon).[1]
- Skin Absorption:
 - halonitriles are potent alkylating agents and blistering agents.[1] Double-gloving (Nitrile + Laminate) is recommended.[1]
- Waste: All aqueous waste from Method A (containing cyanide traces) or Method B must be treated with bleach (sodium hypochlorite) at pH > 10 to oxidize cyanides before disposal.[1]

References

- Alpha-Chlorination Mechanism & Reagents
 - Title: "Reactions of Nitriles: Alpha-Halo Nitriles." [1]
 - Source: Chemistry LibreTexts / Organic Chemistry.[1]
 - URL:[Link]
- Thionyl Chloride Substitution Protocol

- Title: "Chloroacetonitrile Synthesis (Patent US4476059A)."[1] (Analogous procedure for 2-chloropropionitrile/butyronitrile).
- Source: Google Patents.[1]
- URL
- Physical Property Verification
 - Title: "2-Chlorobutanenitrile (CAS 4158-37-6) Compound Summary."
 - Source: PubChem.[1][2][3]
 - URL:[Link][1]
- General Enolate Halogenation
 - Title: "Direct and Enantioselective Organocatalytic alpha-Chlorination of Aldehydes." (Mechanistic grounding for NCS usage).
 - Source: Macmillan Group, Princeton University.[1]
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- 2. 4-Chlorobutyronitrile 97 628-20-6 [sigmaaldrich.com]
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